

Cetorelix Reconstitution Protocol and Research Applications

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Compound Focus: Cetorelix Acetate

CAS No.: 145672-81-7

Cat. No.: S523236

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Chemical and Pharmaceutical Profile

Cetorelix acetate is a synthetic decapeptide with gonadotropin-releasing hormone (GnRH) antagonistic activity. Its molecular weight is 1431.06 as the anhydrous free base, and it functions as a competitive inhibitor at pituitary GnRH receptors [1] [2]. The structural formula is: Ac-D-Nal1-D-Cpa2-D-Pal3-Ser4-Tyr5-D-Cit6-Leu7-Arg8-Pro9-D-Ala10-NH2 [2].

Reconstitution Procedure

Materials Required:

- **Cetorelix acetate** vial (0.25 mg or 3 mg strength)
- Sterile Water for Injection
- Alcohol swabs
- 1.0 mL pre-filled syringe (provided with commercial kits)

Step-by-Step Protocol:

- **Aseptic Preparation:** Clean the work surface and wash hands thoroughly. Use alcohol swabs to disinfect the rubber stoppers of both cetorelix vial and sterile water container.
- **Solution Transfer:** Draw 1.0 mL of Sterile Water for Injection into the provided pre-filled syringe.
- **Reconstitution:** Slowly inject the Sterile Water for Injection into the **cetorelix acetate** vial containing the lyophilized powder.
- **Mixing Technique:** Gently swirl the vial until the powder is completely dissolved. **Do not shake vigorously** as this may cause denaturation of the peptide.

- **Visual Inspection:** Check the reconstituted solution for clarity and absence of particulate matter before administration.
- **Storage:** Administer immediately after reconstitution. If delayed storage is necessary, keep at 2-8°C for up to 24 hours [2].

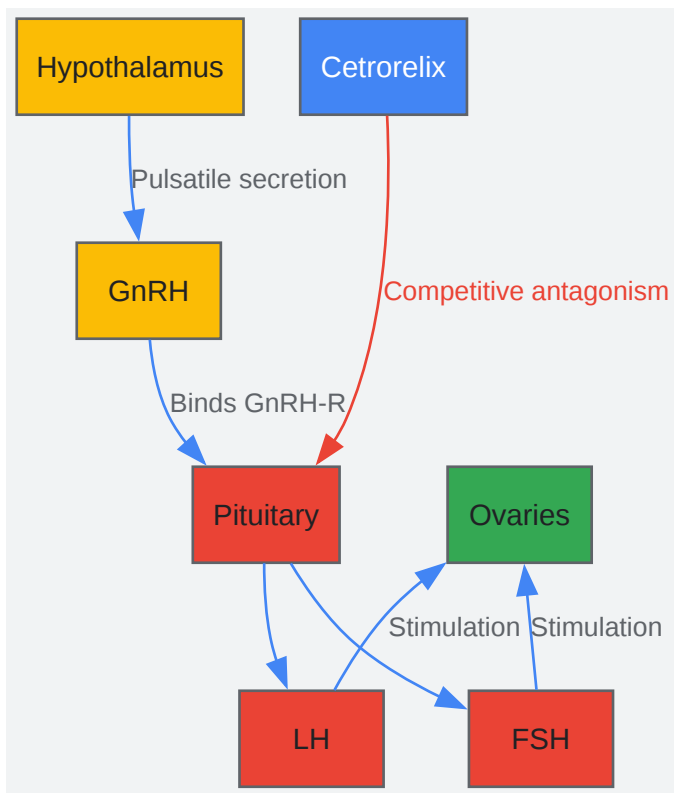
Pharmacological Properties

Table 1: Pharmacokinetic Parameters of Cetrorelix in Healthy Female Subjects [2]

Parameter	Single Dose 3 mg	Single Dose 0.25 mg	Multiple Dose 0.25 mg
t _{max} (h)	1.5 (0.5-2)*	1.0 (0.5-1.5)*	1.0 (0.5-2)*
t _{1/2} (h)	62.8 (38.2-108)*	5.0 (2.4-48.8)*	20.6 (4.1-179.3)*
C _{max} (ng/mL)	28.5 (22.5-36.2)	4.97 (4.17-5.92)	6.42 (5.18-7.96)
AUC (ng·h/mL)	536 (451-636)	31.4 (23.4-42.0)	44.5 (36.7-54.2)
Bioavailability	85% (mean absolute bioavailability following SC administration)		
Protein Binding	86% (to human plasma)		
Volume of Distribution	1.16 L/kg		
Clearance	1.28 mL/min·kg		

*Median (min-max)

Mechanism of Action



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Mechanism Diagram Title: Cetorelix Competitive GnRH Receptor Antagonism

Cetorelix competitively binds to GnRH receptors in the anterior pituitary without activating them, preventing endogenous GnRH from initiating the signaling cascade that leads to LH and FSH release [1] [3] [4]. This immediate suppression of gonadotropin secretion is dose-dependent and reversible after discontinuation [2].

Research Applications and Protocols

In Vitro Fertilization (IVF) Research Protocol

Table 2: Clinical Efficacy of Cetorelix in Phase 3 Trials [2]

Parameter	Cetrorelix 3 mg (Single Dose)	Cetrorelix 0.25 mg (Multiple Dose)	Cetrorelix 0.25 mg (Non-comparative)
Number of Subjects	115	159	303
hCG Administered (%)	98.3	96.2	96.0
Oocyte Pick-up (%)	98.3	94.3	93.1
LH-surge (%)	≤3.0	≤2.0	≤1.5

Multiple-Dose Protocol:

- Initiate cetrorelix (0.25 mg) on stimulation day 5-6 (typically when leading follicles reach 12-14 mm diameter) [2] [5]
- Continue daily administration until and including the day of ovulation induction
- Monitor follicular development via ultrasound and serum estradiol levels
- Administer hCG when ≥3 follicles reach ≥17 mm diameter

Single-Dose Protocol:

- Administer single 3 mg dose when adequate estradiol levels are obtained (typically ≥400 pg/mL), usually on day 7 of stimulation (range day 5-12) [2]
- If hCG is not administered within 4 days of 3 mg dose, supplement with 0.25 mg daily until hCG administration

Oncology Research Applications

Beyond reproductive research, cetrorelix has applications in studying hormone-sensitive cancers due to its ability to suppress gonadotropins and consequently sex steroid production [5] [3]. This is particularly relevant for prostate cancer research where androgenic stimulation fuels tumor growth [3].

Analytical Methods and Stability

Metabolism: In vitro studies demonstrate cetrorelix is stable against phase I and II metabolism but is transformed by peptidases, with the (1-4) peptide being the predominant metabolite [1] [2].

Excretion: Following subcutaneous administration, only 2-4% of the dose is eliminated in urine as unchanged cetrorelix, while 5-10% is eliminated as cetrorelix and metabolites in bile [2].

Safety and Tolerability Profile

The most commonly reported adverse effects in clinical studies were mild, transient local reactions at the injection site, including redness, swelling, and pain [5]. Systemic allergic reactions are rare. The GnRH antagonist protocol significantly reduces the risk of ovarian hyperstimulation syndrome (OHSS) compared to agonist protocols [5].

Regulatory and Market Context

The **cetrorelix acetate** API market is growing at a CAGR of 5-7.8%, driven by increasing demand for assisted reproductive technologies [6] [7]. Recent U.S. government initiatives aim to expand access to IVF therapies, potentially increasing research utilization [8].

Troubleshooting Guide

- **Incomplete Dissolution:** Ensure using proper Sterile Water for Injection and gentle swirling motion
- **Precipitation:** Reconstitute immediately before use; avoid storage of reconstituted solution beyond 24 hours
- **Variable Response:** Consider subject factors including body mass, renal function, and concomitant medications

Conclusion

Cetrorelix acetate represents a valuable research tool for controlled modulation of the hypothalamic-pituitary-gonadal axis. Its reconstitution with Sterile Water for Injection yields a stable solution suitable for subcutaneous administration in both single (3 mg) and multiple (0.25 mg) dose regimens. The competitive

antagonism of GnRH receptors provides immediate, reversible suppression of gonadotropin secretion, making it particularly useful for reproduction research and studies of hormone-dependent pathologies.

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